

An In-depth Technical Guide to 1-Butyl-4-methylpyridinium Hexafluorophosphate

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Compound of Interest

Compound Name: *1-Butyl-4-methylpyridinium hexafluorophosphate*

Cat. No.: *B1279522*

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CAS Number: 401788-99-6

This technical guide provides a comprehensive overview of **1-Butyl-4-methylpyridinium hexafluorophosphate**, a versatile ionic liquid with significant potential for researchers, scientists, and professionals in drug development. This document details its physicochemical properties, experimental protocols for its synthesis and application, and relevant safety information.

Physicochemical Properties

1-Butyl-4-methylpyridinium hexafluorophosphate, a pyridinium-based ionic liquid, is a white to yellow or orange crystalline powder at room temperature. Its key quantitative properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{16}F_6NP$	
Molecular Weight	295.21 g/mol	[1]
Melting Point	~45 °C	[1]
Appearance	White to Yellow to Orange powder/crystal	
Purity	>97.0%	

Synthesis

While a specific detailed protocol for the synthesis of **1-Butyl-4-methylpyridinium hexafluorophosphate** is not readily available in the reviewed literature, a representative two-step procedure can be adapted from the synthesis of similar ionic liquids. The general approach involves the quaternization of 4-methylpyridine followed by an anion exchange reaction.

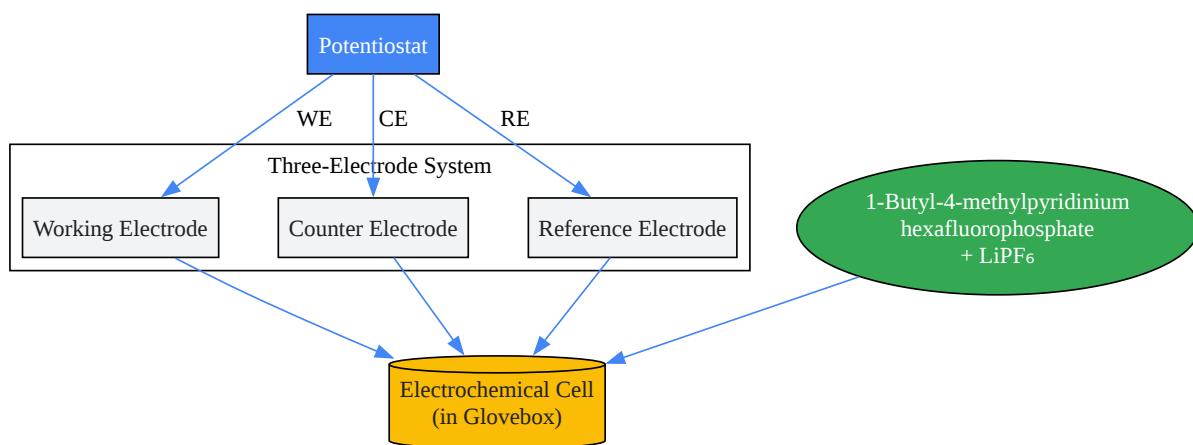
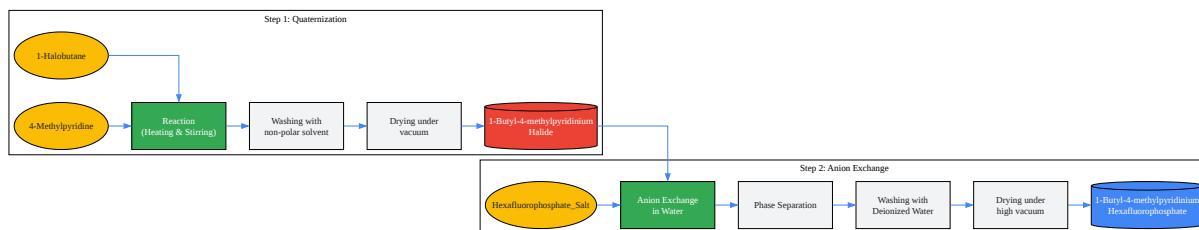
Experimental Protocol: Representative Synthesis

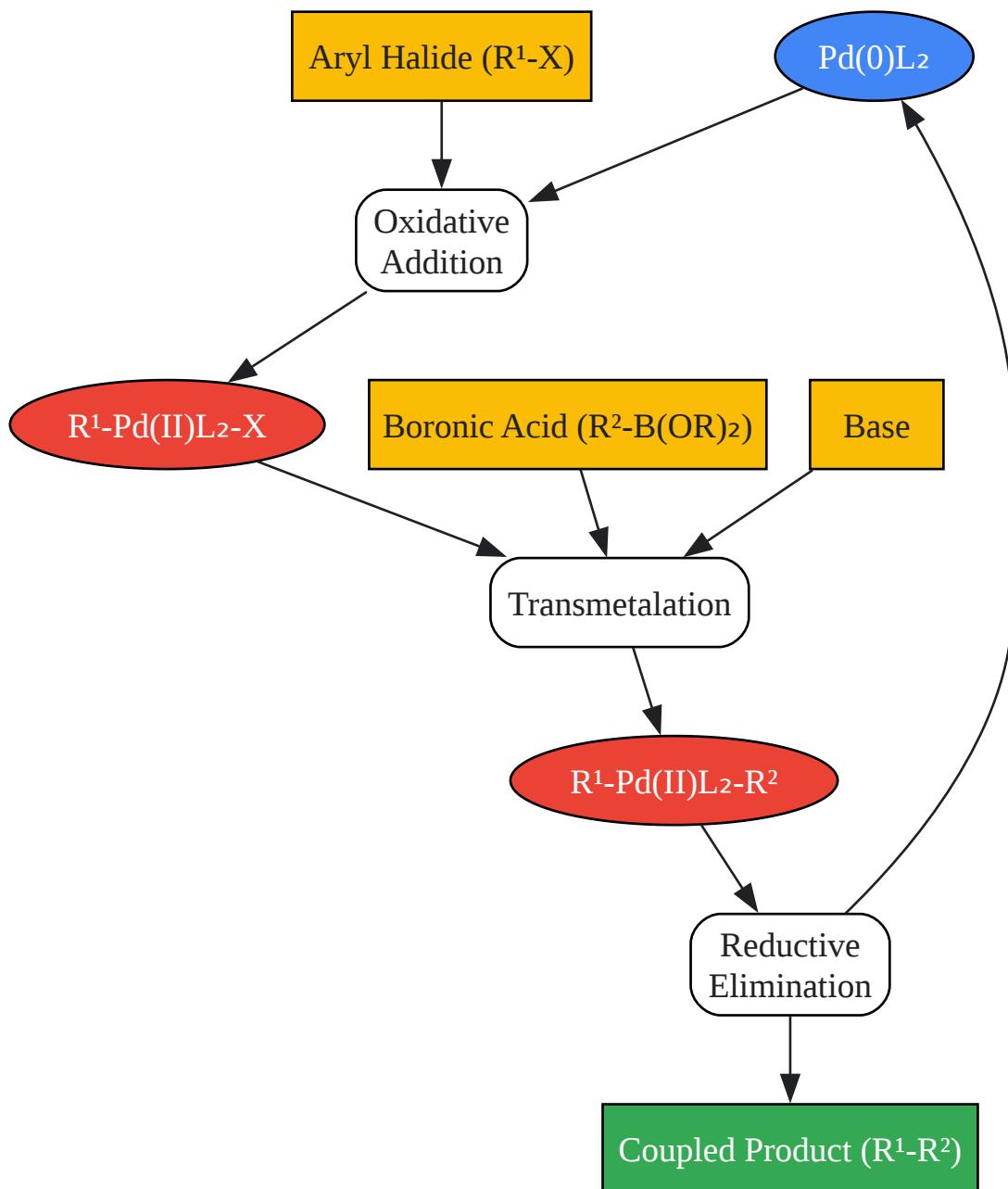
Step 1: Synthesis of 1-Butyl-4-methylpyridinium Halide

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 4-methylpyridine (1.0 equivalent) and 1-bromobutane or 1-chlorobutane (1.1 equivalents). The reaction can be performed neat or in a suitable solvent like acetonitrile.
- Reaction Conditions: Heat the mixture to a temperature of 70-80 °C and stir vigorously for 24-48 hours.
- Work-up: After cooling to room temperature, the resulting viscous liquid or solid is washed multiple times with a non-polar solvent such as diethyl ether or hexane to remove any unreacted starting materials. The product, 1-butyl-4-methylpyridinium halide, is then dried under vacuum.

Step 2: Anion Exchange to Hexafluorophosphate

- Dissolution: Dissolve the 1-butyl-4-methylpyridinium halide (1.0 equivalent) in deionized water.
- Anion Exchange: To this solution, add an aqueous solution of a hexafluorophosphate salt, such as potassium hexafluorophosphate (KPF_6) or ammonium hexafluorophosphate (NH_4PF_6) (1.0 equivalent), dropwise with stirring. The formation of a water-immiscible ionic liquid phase or a precipitate will be observed.
- Separation and Purification: Separate the ionic liquid phase from the aqueous phase. Wash the ionic liquid phase several times with deionized water to remove any remaining halide salts.
- Drying: Dry the final product, **1-Butyl-4-methylpyridinium hexafluorophosphate**, under high vacuum at an elevated temperature (e.g., 70-80 °C) for several hours to remove any residual water. The purity of the final product can be verified by NMR spectroscopy.





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References

- 1. chemimpex.com [chemimpex.com]
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